

# Application Note: Preparation of Sodium-Ion Battery Electrolyte Solutions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sodium

Cat. No.: B046224

[Get Quote](#)

## Introduction

**Sodium**-ion batteries (SIBs) are emerging as a cost-effective and sustainable alternative to lithium-ion batteries (LIBs), primarily due to the natural abundance of **sodium**. The electrolyte is a critical component of the SIB, acting as the medium for **sodium** ion transport between the cathode and anode during charge and discharge cycles.[1] The composition of the electrolyte—comprising a **sodium** salt, organic solvents, and functional additives—significantly influences the battery's overall performance, including its ionic conductivity, electrochemical stability, cycle life, and safety.[2] Therefore, the careful and precise preparation of the electrolyte solution is paramount for achieving reliable and high-performance **sodium**-ion batteries. This document provides a detailed protocol for the preparation of standard organic liquid electrolytes for SIBs, intended for researchers and scientists in the field of battery technology.

## Components of Sodium-Ion Battery Electrolytes

A typical non-aqueous liquid electrolyte for a **sodium**-ion battery consists of three main components: a **sodium** salt, a mixture of organic solvents, and trace amounts of additives.[1]

### Sodium Salts

The **sodium** salt provides the  $\text{Na}^+$  ions that act as charge carriers. The choice of salt impacts the electrolyte's ionic conductivity, stability, and interaction with the electrodes.[2] Commonly used **sodium** salts are summarized in the table below.

Sodium Salt	Formula	Key Characteristics	Advantages	Disadvantages
Sodium Hexafluorophosphate	NaPF <sub>6</sub>	High ionic conductivity (>5 mS/cm) and wide electrochemical stability window (0-4 V vs. Na <sup>+</sup> /Na). It is considered more suitable for industrial processes than NaClO <sub>4</sub> . <a href="#">[3]</a>	Good overall performance; compatible with most electrodes. <a href="#">[2]</a>	Thermally unstable and highly sensitive to moisture, which can lead to the formation of toxic HF. <a href="#">[4]</a> <a href="#">[5]</a> Requires additives for use with sodium metal anodes.
Sodium Perchlorate	NaClO <sub>4</sub>	High ionic conductivity and a wide electrochemical stability window. Frequently used in academic research. <a href="#">[2]</a>	Well-studied and commercially available.	Poses significant safety risks due to its strong oxidizing nature and is hygroscopic, making it difficult to dry. <a href="#">[5]</a>
Sodium bis(trifluoromethanesulfonyl)imide	NaTFSI	High ionic conductivity, comparable to NaPF <sub>6</sub> -based electrolytes.	Good thermal stability.	Corrodes the aluminum current collector at potentials around 3.7 V vs. Na <sup>+</sup> /Na, limiting its use in high-voltage applications. <a href="#">[5]</a>
Sodium bis(fluorosulfonyl)imide	NaFSI	Compatible with various cathode materials,	Good thermal stability and	Can cause aluminum current collector

		including layered oxides and polyanionic compounds, in both ester and ether solvents.[2]	forms a stable SEI.	corrosion at higher potentials. [5]
Sodium difluoro(oxalato)borate	NaDFOB	Can be used as a primary salt or an additive. Offers excellent electrochemical stability (0-5.5V vs. Na <sup>+</sup> /Na) and forms a protective SEI layer on sodium metal anodes.[4]	High stability and helps prevent dendrite formation.	Can have lower solubility in some carbonate solvents compared to other salts.

## Organic Solvents

Organic solvents are used to dissolve the **sodium** salt and facilitate ion transport. A mixture of solvents is typically used to optimize properties like dielectric constant, viscosity, and melting point. Carbonate-based solvents are most common.[6]

Solvent	Abbreviation	Melting Point (°C)	Boiling Point (°C)	Key Characteristics
Ethylene Carbonate	EC	36.4	248	Solid at room temperature. <sup>[7]</sup> High dielectric constant, crucial for salt dissociation. Often mixed with linear carbonates to reduce viscosity. <sup>[8]</sup>
Propylene Carbonate	PC	-48.8	242	Liquid at room temperature. <sup>[7]</sup> Good solvent for sodium salts but can have issues with forming a stable SEI on hard carbon anodes. <sup>[9]</sup>
Dimethyl Carbonate	DMC	4	90	Low viscosity and low melting point. Used to improve conductivity and low-temperature performance. <sup>[8]</sup> <sup>[10]</sup>
Diethyl Carbonate	DEC	-74.3	127	Very low melting point and low viscosity. <sup>[11]</sup>

---

Ethyl Methyl  
Carbonate

EMC

-53

107

A good  
compromise  
between DMC  
and DEC,  
offering a wide  
liquid range.[\[8\]](#)  
[\[10\]](#)

---

## Additives

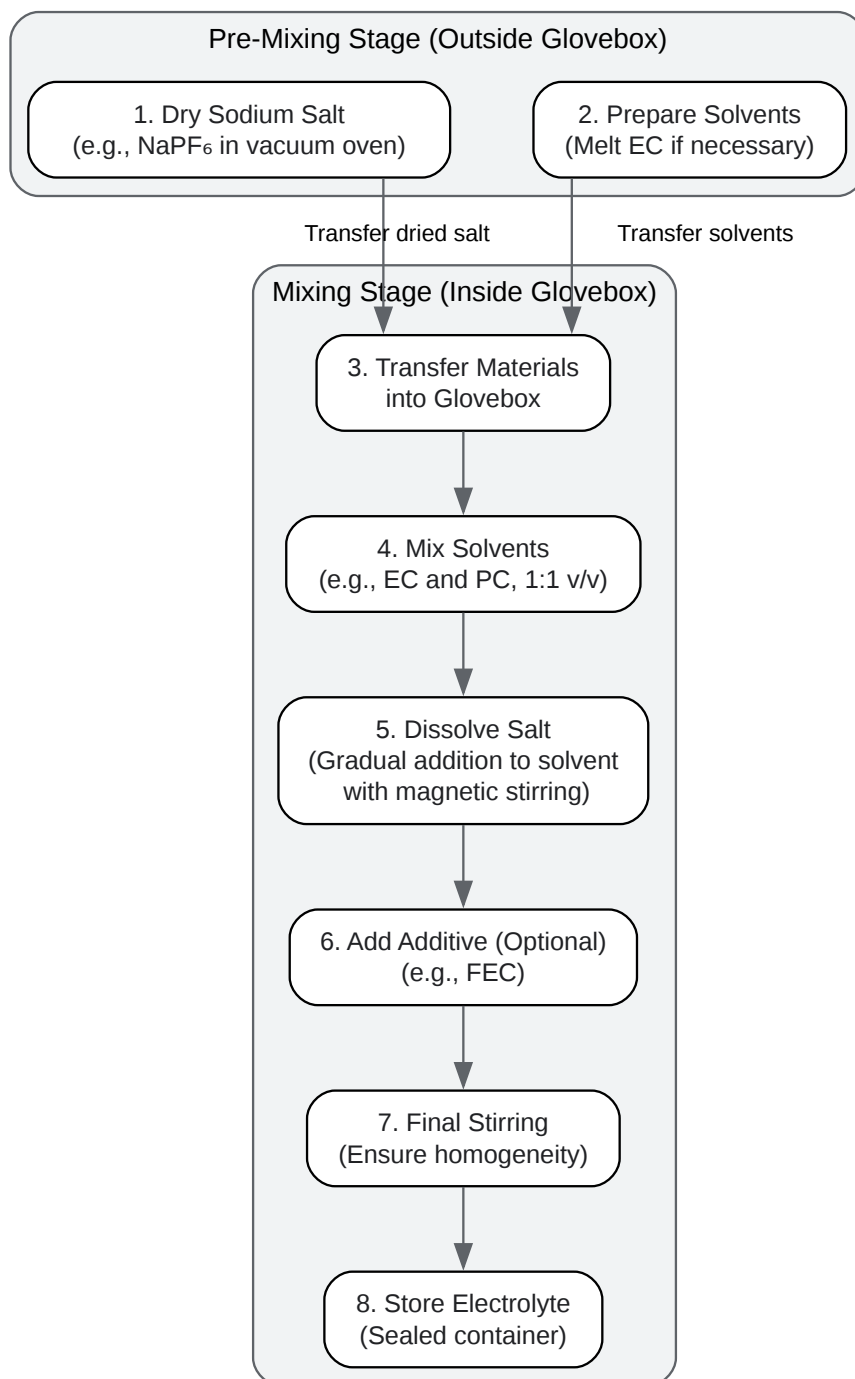
Additives are used in small quantities (typically <5% by volume or weight) to enhance specific properties of the electrolyte, most notably to form a stable and robust solid electrolyte interphase (SEI) on the anode surface.[\[1\]](#)[\[12\]](#)

Additive	Abbreviation	Function	Typical Concentration
Fluoroethylene Carbonate	FEC	Forms a stable, fluorine-rich SEI layer on the anode, preventing further electrolyte decomposition and improving cycling stability.[1]	1-5 vol%
Vinylene Carbonate	VC	Decomposes on the anode surface to form a polymeric SEI layer, which can significantly enhance cycle life and performance.[1][13]	0.5-2 vol%
Sodium difluoro(oxalato)borate	NaDFOB	When used as an additive, it helps form a protective, borate- and fluoride-rich SEI, improving performance with sodium metal anodes.	1-2 wt%

## Experimental Workflow for Electrolyte Preparation

The preparation of a **sodium**-ion battery electrolyte is a multi-step process that must be conducted in an inert atmosphere (e.g., an argon-filled glovebox) to prevent contamination from water and oxygen.

## Workflow for Sodium-Ion Electrolyte Preparation

[Click to download full resolution via product page](#)

Caption: General workflow for preparing a **sodium**-ion battery electrolyte.

## Protocol: Preparation of 1 M NaPF<sub>6</sub> in EC/PC (1:1 v/v) with 2% FEC

This protocol details the preparation of a common electrolyte formulation for **sodium-ion** battery research. All steps involving the handling of solvents, salts, and the final electrolyte must be performed inside an argon-filled glovebox with H<sub>2</sub>O and O<sub>2</sub> levels below 0.5 ppm.

### Materials and Equipment

- **Sodium Salt:** **Sodium** hexafluorophosphate (NaPF<sub>6</sub>), battery grade (≥99.9%)
- **Solvents:** Ethylene carbonate (EC) and propylene carbonate (PC), battery grade (anhydrous, <20 ppm H<sub>2</sub>O)
- **Additive:** Fluoroethylene carbonate (FEC), battery grade (≥99.9%)
- **Equipment:**
  - Argon-filled glovebox
  - Vacuum oven
  - Analytical balance (inside glovebox)
  - Volumetric flasks and graduated cylinders or pipettes
  - Glass beaker or bottle
  - Magnetic stirrer and stir bar
  - Hot plate (if melting EC outside the glovebox)[\[7\]](#)
  - Airtight storage bottle

### Safety Precautions

- NaPF<sub>6</sub> is toxic and reacts with moisture to produce hazardous hydrogen fluoride (HF).[\[5\]](#)  
Always handle in an inert, dry environment.



- Organic carbonate solvents are flammable and can be irritants.[6]
- Wear appropriate personal protective equipment (PPE), including safety glasses and gloves, at all times.

## Procedure

- Salt Dehydration:
  - Place the required amount of  $\text{NaPF}_6$  powder in a glass vial.
  - Dry the salt in a vacuum oven at 80-100°C for at least 12 hours to remove any trace moisture.[5]
  - Allow the salt to cool to room temperature under vacuum before transferring it directly into the glovebox antechamber.
- Solvent Preparation:
  - Ethylene carbonate (EC) is a solid at room temperature.[7] If using a volume-to-volume ratio, it must be melted. Gently heat the EC container on a hot plate to just above its melting point (~40°C) before transferring it into the glovebox.
  - Alternatively, calculate the required mass for the desired volume based on the density of liquid EC.
- Electrolyte Mixing (inside the glovebox):
  - Place a clean, dry glass beaker or bottle containing a magnetic stir bar on the analytical balance and tare it.
  - Solvent Mixture: Prepare a 1:1 volume ratio of EC to PC. For example, to make 50 mL of the final electrolyte, you will need approximately 25 mL of EC and 25 mL of PC.
    - Add 25 mL of PC to the beaker.
    - Add 25 mL of molten EC to the PC.

- Start stirring the solvent mixture.
- Salt Dissolution:
  - Calculate the mass of  $\text{NaPF}_6$  required for a 1 M solution in 50 mL of solvent.
    - Molar Mass of  $\text{NaPF}_6 \approx 167.95 \text{ g/mol}$
    - $\text{Mass} = 1 \text{ mol/L} * 0.050 \text{ L} * 167.95 \text{ g/mol} = 8.40 \text{ g}$
  - Weigh 8.40 g of the pre-dried  $\text{NaPF}_6$ .
  - Add the salt to the stirring solvent mixture gradually in small portions. This prevents clumping and ensures complete dissolution.[\[5\]](#)
  - Continue stirring for at least 1-2 hours, or until the salt is fully dissolved and the solution is clear and homogenous.[\[7\]](#) Leaving the solution to stir overnight is also a common practice.
- Additive Incorporation:
  - Calculate the volume of FEC needed for a 2% volume concentration.
    - $\text{Volume} = 2\% \text{ of } 50 \text{ mL} = 1 \text{ mL}$
  - Using a micropipette, add 1 mL of FEC to the stirring electrolyte solution.
  - Allow the solution to stir for another 30 minutes to ensure the additive is evenly distributed.
- Storage:
  - Transfer the final electrolyte solution into a labeled, airtight, and dry storage bottle.
  - Store the bottle inside the glovebox to protect it from atmospheric contamination.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Research Progress on Electrolyte Additives for Sodium Ion Batteries - Sustainable Polymer & Energy - Full-Text HTML - SCIEPublish [[sciepublish.com](https://sciepublish.com)]
- 2. Frontiers | Research progress of organic liquid electrolyte for sodium ion battery [[frontiersin.org](https://frontiersin.org)]
- 3. Electrolyte Salts for Sodium-Ion Batteries: NaPF<sub>6</sub> or NaClO<sub>4</sub>? - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 5. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 6. Sodium-ion battery - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 7. [m.youtube.com](https://m.youtube.com) [[m.youtube.com](https://m.youtube.com)]
- 8. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 9. [drpress.org](https://drpress.org) [[drpress.org](https://drpress.org)]
- 10. [ampchem.com](https://ampchem.com) [[ampchem.com](https://ampchem.com)]
- 11. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 12. [oaepublish.com](https://oaepublish.com) [[oaepublish.com](https://oaepublish.com)]
- 13. Predicting Additive Effectiveness in Sodium-Ion Batteries Using Electrostatic Potential - SodiumBatteryHub [[sodiumbatteryhub.com](https://sodiumbatteryhub.com)]
- To cite this document: BenchChem. [Application Note: Preparation of Sodium-Ion Battery Electrolyte Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b046224#preparation-of-sodium-ion-battery-electrolyte-solutions>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)